

Application Notes and Protocols for 4-(1,3-Benzothiazol-2-yl)aniline

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Compound of Interest

Compound Name: 4-(1,3-Benzothiazol-2-yl)aniline

Cat. No.: B1210751

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **4-(1,3-Benzothiazol-2-yl)aniline** (CAS No. 6278-73-5). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **4-(1,3-Benzothiazol-2-yl)aniline**.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₀ N ₂ S	[1] [2]
Molecular Weight	226.3 g/mol	[1]
Appearance	Solid	[3]
Melting Point	150-153 °C	[1]
Boiling Point	423.3 °C at 760 mmHg	[1]
Flash Point	209.8 °C	[1]
Density	1.301 g/cm ³	[1]
Storage Temperature	2-8 °C	[1]

Experimental Protocols

Handling Protocol

2.1.1. Engineering Controls:

- Work in a well-ventilated area. The use of a fume hood is highly recommended to minimize inhalation exposure.[\[4\]](#)[\[5\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[4\]](#)

2.1.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)[\[6\]](#)
- Skin Protection:
 - Wear compatible chemical-resistant gloves. Inspect gloves for integrity before each use.[\[4\]](#)
 - Use proper glove removal technique to avoid skin contact.[\[4\]](#)
 - Wear a lab coat, apron, or coveralls to prevent skin contact.[\[7\]](#)

- Respiratory Protection: If dust or aerosols are generated, use a government-approved respirator.[4]

2.1.3. General Hygiene Practices:

- Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.[6][8]
- Do not eat, drink, or smoke in areas where the material is handled or stored.[5][8]
- Remove any contaminated clothing immediately and wash it before reuse.[9]

Storage Protocol

- Container: Keep the container tightly closed when not in use.[5][8]
- Environment:
 - Store in a cool, dry, and well-ventilated area.[5][8]
 - Protect from direct sunlight and moisture. Some related compounds are noted to be light-sensitive.
 - The recommended storage temperature is between 2-8°C.[1]
- Incompatibilities: Store away from incompatible substances and sources of ignition.[8]

First Aid Measures

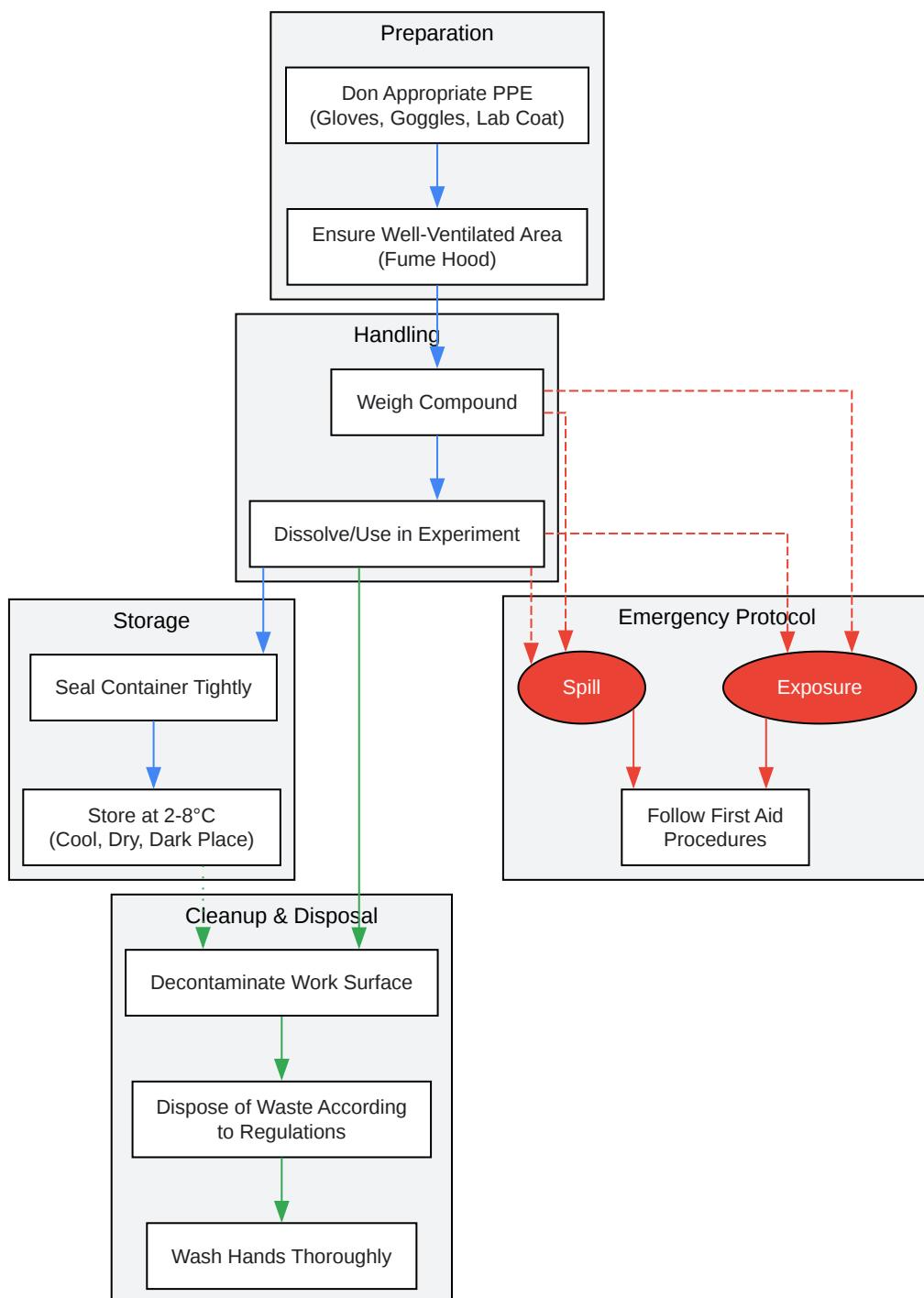
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[6][9]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[6][9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][9]

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[10][11]

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **4-(1,3-Benzothiazol-2-yl)aniline**.

Workflow for Safe Handling and Storage of 4-(1,3-Benzothiazol-2-yl)aniline

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Caption: Safe handling and storage workflow for **4-(1,3-Benzothiazol-2-yl)aniline**.

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